

safe handling and storage protocols for 2-Chloro-5-nitrotoluene

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Compound of Interest

Compound Name: 2-Chloro-5-nitrotoluene

Cat. No.: B086962

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Application Notes and Protocols for 2-Chloro-5-nitrotoluene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety guidelines for the handling and storage of **2-Chloro-5-nitrotoluene** (CAS No. 13290-74-9). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

2-Chloro-5-nitrotoluene is a solid, appearing as a white to yellow or green powder or crystal. [1] It is important to be aware of its physical and chemical properties for safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ ClNO ₂	[1][2]
Molecular Weight	171.58 g/mol	[1][2]
Melting Point	40-44 °C	[2]
Boiling Point	259.2 ± 20.0 °C at 760 mmHg	[2]
Density	1.3 ± 0.1 g/cm ³	[2]
Flash Point	110.6 ± 21.8 °C	[2]
Vapor Pressure	0.0 ± 0.5 mmHg at 25 °C	[2]
Appearance	White to Yellow to Green powder to crystal	

Hazard Identification and Safety Precautions

2-Chloro-5-nitrotoluene is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.[3] It causes skin and serious eye irritation.[3] Prolonged or repeated exposure may cause damage to organs.[3] It is also toxic to aquatic life with long-lasting effects.[3]

GHS Hazard Statements:

- H302: Harmful if swallowed[1]
- H312: Harmful in contact with skin[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H332: Harmful if inhaled[1]
- H411: Toxic to aquatic life with long lasting effects[4]
- H351: Suspected of causing cancer[4]

Precautionary Statements:

- P201: Obtain special instructions before use.[4]
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.[4]
- P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling

Adherence to the following protocols is mandatory when working with **2-Chloro-5-nitrotoluene**.

3.1. Engineering Controls

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[6]
- Ensure that an eyewash station and safety shower are readily accessible.[6]

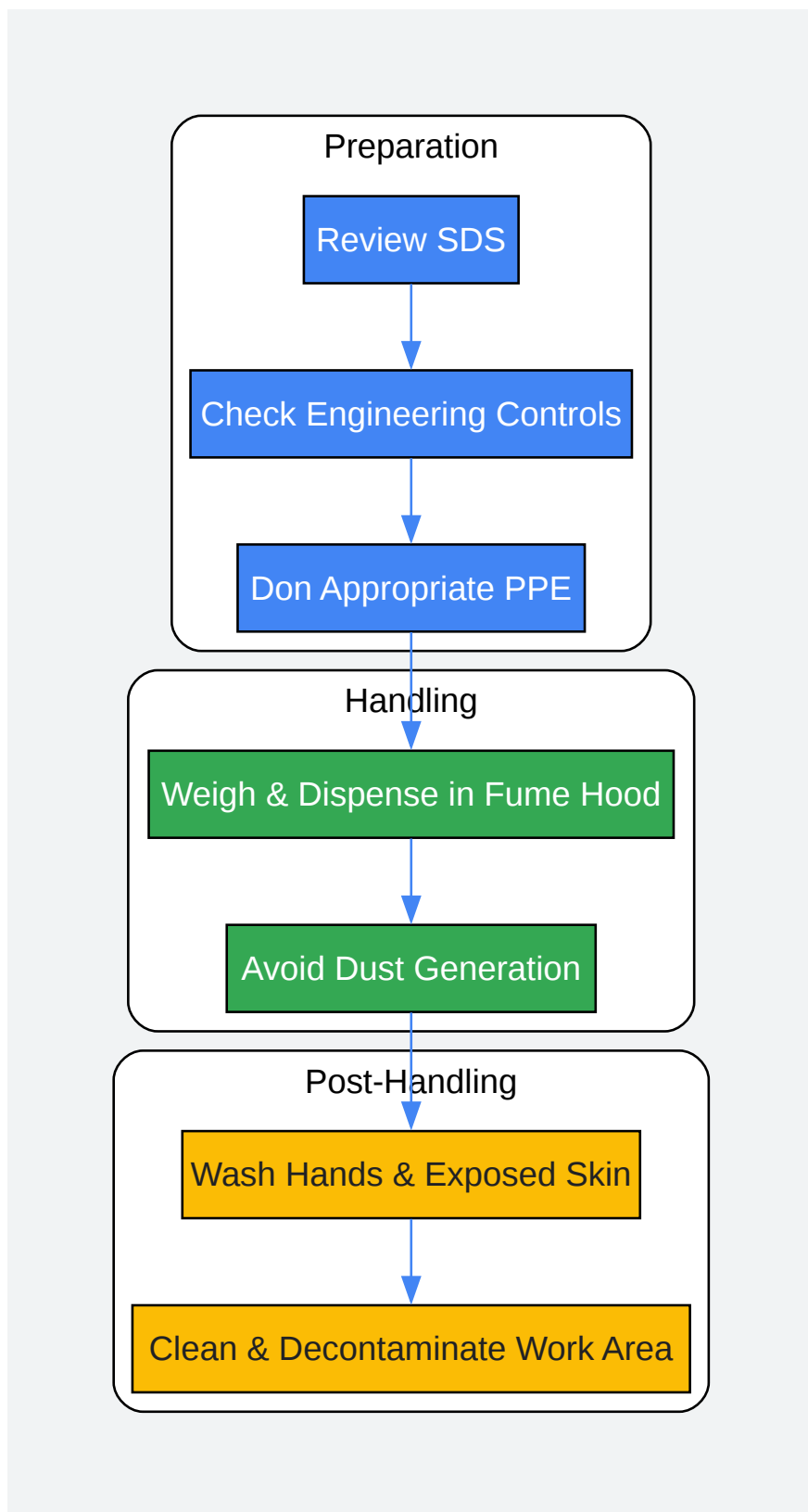
3.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles that meet ANSI Z.87.1 standards. A face shield should be worn over safety glasses if there is a risk of splashing.[7][8]

- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile or neoprene).[8][9] Inspect gloves for any signs of degradation before use.
 - Wear a flame-resistant lab coat, fully buttoned.[7]
 - Wear long pants and closed-toe, closed-heel shoes made of a non-porous material.[7]
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved respirator (e.g., N95) is required.[7][10]

3.3. Handling Procedure

- Before handling, review the Safety Data Sheet (SDS).
- Ensure all required engineering controls are operational.
- Don the appropriate PPE as specified in section 3.2.
- Weigh and dispense the chemical within a chemical fume hood to minimize dust generation.
- Avoid creating dust.[3]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[3]
- Clean the work area and decontaminate any equipment used.



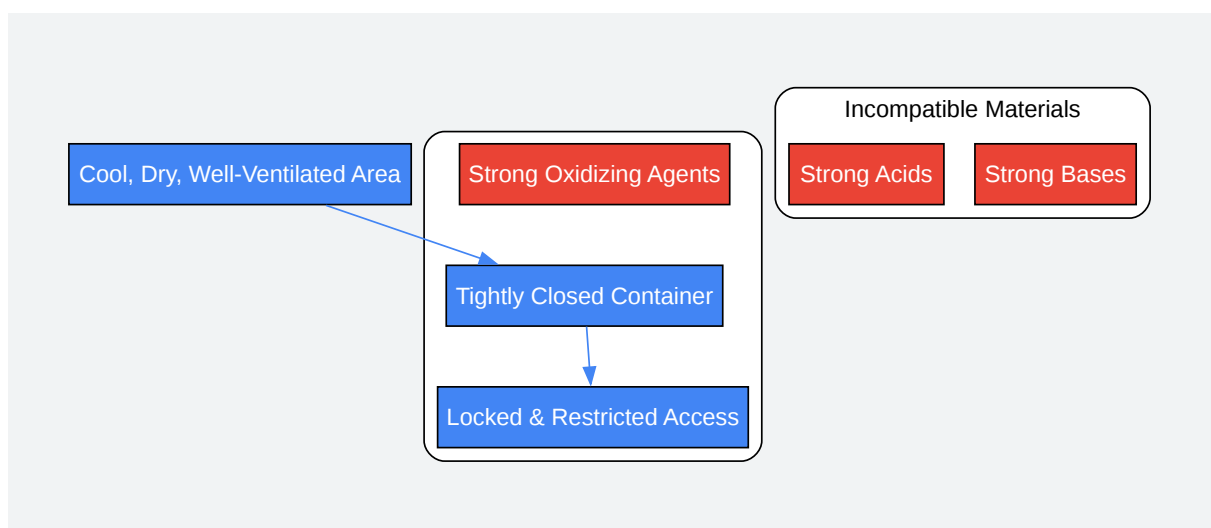
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Caption: Safe Handling Workflow for **2-Chloro-5-nitrotoluene**.

Storage Protocols

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

- General Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances.[3][11] Recommended storage temperature is between 15°C to 25°C.[12]
- Container: Keep containers tightly closed.[3]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[6]
- Security: Store in a locked cabinet or area with restricted access.[5]



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Caption: Storage Protocols for **2-Chloro-5-nitrotoluene**.

Emergency Protocols

In the event of an emergency, follow these procedures immediately.

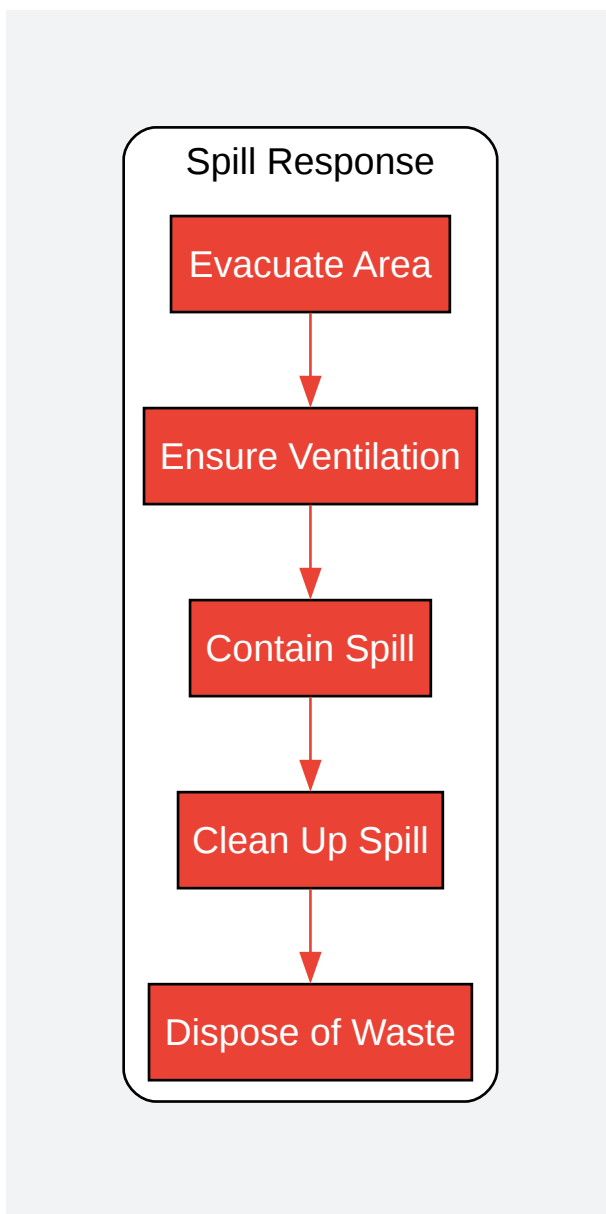
5.1. First Aid Measures

Exposure Route	First Aid Protocol	Reference
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Get immediate medical attention.	[3] [5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. If skin irritation persists, call a physician.	[3] [5]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.	[3] [11]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.	[3] [5]

5.2. Spill and Leak Procedures

- Evacuate: Evacuate non-essential personnel from the spill area.

- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[13\]](#)
- Cleanup:
 - Wear appropriate PPE.
 - For small dry spills, carefully sweep up the material, avoiding dust generation.[\[13\]](#)
 - Place the swept-up material into a suitable, closed, and labeled container for disposal.[\[13\]](#)
 - Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[3\]](#)



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Caption: Spill Response Workflow.

Disposal Protocols

- Dispose of unused or waste product in its original container or a compatible, properly labeled container.[10]
- Do not mix with other waste.[10]
- Arrange for collection by a licensed hazardous waste disposal company.[10]

- Provide the waste disposal company with the Safety Data Sheet (SDS).[10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[13]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[11] These can include carbon oxides, nitrogen oxides (NO_x), and hydrogen chloride gas.[13]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

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